Extraction of "Nonyl undecyl phthalate" from PVC plastics for analysis

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Compound of Interest	
Compound Name:	*Nonyl undecyl phthalate*
CAS No.:	*65185-89-9*
Cat. No.:	*B033087*

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Abstract & Scope

This application note details a validated protocol for the extraction and quantification of **Nonyl Undecyl Phthalate** (911P)—a complex isomeric mixture of C9 and C11 dialkyl phthalates—from PVC formulations. Unlike single-isomer phthalates (e.g., DEHP), 911P presents unique analytical challenges due to its high molecular weight, isomeric complexity, and elution as a broad chromatographic cluster.

This guide prioritizes the Dissolution-Precipitation Method (based on CPSC-CH-C1001-09.4) over Soxhlet extraction.[1] While Soxhlet is exhaustive, the dissolution method offers superior throughput and reduced thermal degradation risks for high-molecular-weight plasticizers. This protocol is designed for researchers in medical device extractables/leachables (E/L) and regulatory compliance (RoHS/REACH).

Chemical Context & Mechanism

Target Analyte: **Nonyl Undecyl Phthalate** (911P)

- CAS: 111381-91-0 (Generic: 68515-43-5, Di-C9-11-branched alkyl esters)

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- Structure: 1,2-Benzenedicarboxylic acid, mixed nonyl and undecyl esters.
- Properties: High boiling point (>250°C), lipophilic (LogP > 8).

The Extraction Mechanism (The "Why"): The efficiency of this protocol relies on the Solubility Parameter (

) mismatch principle:

- Dissolution (THF): Tetrahydrofuran (THF) has a solubility parameter (

) closely matching that of PVC (

). This allows the solvent to penetrate the polymer matrix, uncoiling the chains and fully releasing the entrained 911P molecules.
- Precipitation (Hexane): Hexane (

) is a non-solvent for PVC but a strong solvent for phthalates. When added to the THF-PVC solution, it forces the PVC polymer to re-precipitate (crash out) while the 911P remains dissolved in the supernatant.

Experimental Workflow (Visualized)

The following diagram outlines the critical path from sample preparation to instrumental analysis.



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Figure 1: Workflow for the Dissolution-Precipitation extraction of 911P from PVC.[2]

Detailed Protocol

Phase 1: Sample Preparation (Critical)

- Objective: Maximize surface area without thermal degradation.

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- Protocol:
  - Cut PVC sample into

    5mm squares.
  - Cryo-milling: Immerse sample in liquid nitrogen or use a cryo-mill (e.g., SPEX Freezer/Mill).
  - Grind to a fine powder (< 1 mm). Note: Ambient grinding causes frictional heat, which can degrade the PVC matrix or volatilize lighter plasticizers. Cryo-milling is non-negotiable for quantitative accuracy.

Phase 2: Extraction (Dissolution/Precipitation)

- Reagents:
  - Tetrahydrofuran (THF), HPLC Grade, uninhibited.
  - n-Hexane, Pesticide Residue Grade.
  - Internal Standard (IS): Benzyl Benzoate or Benzyl Butyl Phthalate-d4 (BBP-d4).
- Steps:
  - Weigh 50 mg ± 0.1 mg of cryo-ground PVC into a 20 mL glass scintillation vial.
  - Add 5.0 mL of THF. Cap tightly with a PTFE-lined cap.
  - Sonicate for 30 minutes or shake on a wrist-action shaker for 2 hours until the polymer is fully dissolved (solution should be clear/viscous, no particles).
  - Add 10.0 mL of n-Hexane dropwise while swirling. A white precipitate (PVC) will form immediately.
  - Allow the suspension to settle for at least 5 minutes (or centrifuge at 3000 rpm for 5 min).
  - Filter the supernatant through a 0.45 µm PTFE syringe filter into a GC autosampler vial. Note: Nylon filters may dissolve in THF residues; PTFE is required.

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Phase 3: GC-MS Analysis

911P is a mixture; it will not elute as a single sharp peak but as a "cluster" of isomers.

Instrument Parameters:

- Column: 5% Phenyl Polysiloxane (e.g., DB-5ms or Rxi-5Sil MS), 30m x 0.25mm x 0.25µm.
- Inlet: Splitless (1 min purge), 290°C.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program:
  - Start: 80°C (hold 1 min)
  - Ramp 1: 20°C/min to 280°C
  - Ramp 2: 5°C/min to 310°C (hold 5 min)
  - Reasoning: The slow ramp at the end aids in resolving the complex isomer cluster of 911P.

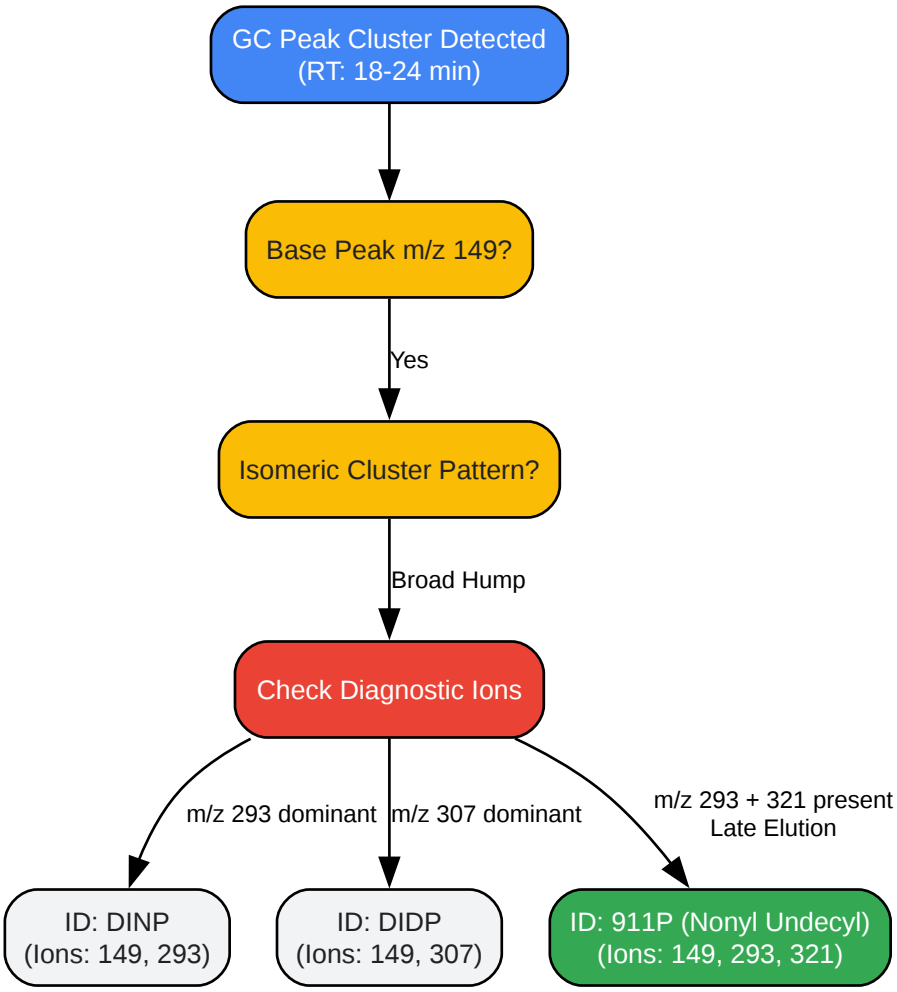
Mass Spectrometry (SIM Mode): Operate in Selected Ion Monitoring (SIM) for sensitivity, targeting the specific fragmentation patterns of high-MW phthalates.

Analyte	Target Ions (m/z)	Dwell Time (ms)	Role
Phthalate Core	149	50	Quantifier (Universal Base Peak)
911P (C9 Isomers)	293	50	Qualifier (Loss of C9H19)
911P (C11 Isomers)	321	50	Qualifier (Loss of C11H23)
Internal Std (BBP-d4)	153, 95	50	Recovery Correction

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Data Analysis & Identification Logic

The identification of 911P requires distinguishing it from chemically similar plasticizers like DINP (Diisononyl phthalate) and DIDP (Diisodecyl phthalate).



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Figure 2: Decision tree for distinguishing 911P from other high-molecular-weight phthalates.

Quantification Strategy:

- Integration: Integrate the entire baseline-to-baseline area of the isomeric cluster (hump). Do not attempt to integrate individual peaks within the cluster.
- Calibration: Use a technical grade 911P standard. Plot the total area of the cluster against concentration.

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Quality Assurance & Troubleshooting

- Ghost Peaks: Phthalates are ubiquitous.
  - Solution: Bake out GC inlet and column at 320°C for 30 mins before the run. Use pre-cleaned glassware baked at 400°C.
  - Blank: Run a "Method Blank" (THF + Hexane only) every 10 samples.
- Low Recovery:
  - Cause: Incomplete precipitation of PVC trapping the phthalate.
  - Solution: Ensure the Hexane:THF ratio is at least 2:1. Perform a second wash of the precipitate if recovery is <90%.
- Carryover:
  - Cause: 911P is "sticky" and high boiling.
  - Solution: Use 5-10 solvent washes (Acetone/Hexane) between injections.

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